

The Permanent Electric Dipole Moment of Thorium Sulfide: A Technical Guide

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Compound of Interest

Compound Name: Thorium sulfide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the permanent electric dipole moment (EDM) of the diatomic molecule **thorium sulfide** (ThS). It is intended for researchers and scientists, including those in drug development who may utilize related spectroscopic techniques. This document details the theoretical significance of the ThS EDM, experimental methodologies for its measurement, and a summary of key quantitative data. The focus is on the Stark spectroscopy of a molecular beam of ThS, a powerful technique for elucidating the electronic structure and properties of heavy polar molecules. This guide includes detailed experimental protocols, data presented in structured tables, and visualizations of the experimental workflow and underlying principles.

Introduction

The search for a permanent electric dipole moment of fundamental particles, such as the electron, is a profound endeavor in modern physics. The existence of a non-zero electron EDM (eEDM) would be a direct manifestation of time-reversal (T) and parity (P) symmetry violation, providing evidence for physics beyond the Standard Model. Heavy polar diatomic molecules, such as **thorium sulfide** (ThS), are exceptional candidates for eEDM searches due to the large effective electric fields experienced by the valence electrons.

Thorium sulfide is of particular interest due to its electronic structure, which makes it amenable to high-resolution spectroscopic investigation. The determination of its permanent electric dipole moment is not only crucial for designing future eEDM experiments but also provides a stringent benchmark for quantum chemistry calculations involving heavy elements.

This guide focuses on the experimental determination of the permanent electric dipole moment of ThS in its ground electronic state ($X^1\Sigma^+$, $v=0$) and an excited electronic state ($\{18.26\}1$).

Theoretical Framework

The interaction of a molecule with an external electric field, known as the Stark effect, provides a means to measure its permanent electric dipole moment. For a diatomic molecule in a given electronic state, the energy shift (ΔE) due to a static electric field (ϵ) is given by:

$$\Delta E = -\mu \cdot \epsilon$$

where μ is the permanent electric dipole moment vector. By precisely measuring the energy shifts of rotational levels in the presence of a known electric field, the magnitude of the dipole moment can be determined.

The significance of ThS in the search for new physics is rooted in the large effective electric field that the outer electrons experience. This internal field is orders of magnitude larger than any achievable laboratory electric field, thus amplifying the energy shift caused by a potential eEDM.

Experimental Methodology

The primary experimental technique for measuring the permanent electric dipole moment of ThS is molecular beam optical Stark spectroscopy. This method combines a supersonic molecular beam for producing cold, isolated molecules with high-resolution laser-induced fluorescence (LIF) spectroscopy in the presence of a static electric field.

Molecular Beam Generation

A supersonic jet of ThS molecules is produced by laser ablation of a thorium target in the presence of a carrier gas containing a sulfur precursor, such as carbon disulfide (CS_2). The mixture expands into a vacuum chamber, leading to the cooling of the molecules' internal

degrees of freedom (rotational and vibrational). This results in a simplified spectrum, which is crucial for resolving the Stark shifts.

Stark Spectroscopy

The cold molecular beam is directed between two parallel, highly polished stainless-steel plates where a precisely controlled static electric field is applied. A tunable laser beam intersects the molecular beam at a right angle in this region.

Laser-Induced Fluorescence (LIF) Detection

The ThS molecules are excited from the ground electronic state to an excited electronic state using a narrow-linewidth continuous-wave dye laser. The subsequent fluorescence emitted as the molecules decay back to the ground state is collected by a photomultiplier tube (PMT). The LIF signal is recorded as a function of the laser frequency, yielding a high-resolution spectrum.

Data Analysis

By comparing the spectra recorded with the electric field on and off, the Stark shifts of individual rotational lines are measured. These shifts are then analyzed by fitting them to a model that includes the Stark effect for both the ground and excited electronic states. This analysis yields the permanent electric dipole moments for both states.

Experimental Protocols

The following is a detailed protocol for the measurement of the permanent electric dipole moment of ThS, based on the work of Le, Heaven, and Steimle (2014).^[1]

- ThS Molecular Beam Production:
 - A rotating and translating thorium rod is ablated by a focused Nd:YAG laser.
 - The resulting thorium plasma reacts with a carrier gas mixture of argon and a small percentage of carbon disulfide (CS₂).
 - The gas mixture is pulsed into a vacuum chamber through a nozzle, forming a supersonic jet of ThS molecules.

- The rotational and vibrational temperatures of the ThS molecules are cooled to approximately 20 K and 100 K, respectively.
- Stark Field Application:
 - The molecular beam is collimated and passed between two parallel Stark plates.
 - A variable DC voltage is applied to one plate while the other is grounded, creating a static electric field of up to several kV/cm.
 - The electric field strength is calibrated by measuring the voltage applied and the distance between the plates.
- Laser Spectroscopy and Data Acquisition:
 - A continuous-wave dye laser is used to excite the $\{18.26\}1 \leftarrow X^1\Sigma^+ (v=0)$ electronic transition of ThS.
 - The laser frequency is scanned across the rotational lines of interest.
 - The laser-induced fluorescence is collected perpendicular to both the molecular and laser beams using a photomultiplier tube.
 - The signal from the PMT is processed and recorded as a function of the laser frequency.
 - A Fabry-Pérot etalon is used to provide a relative frequency calibration of the spectra.
 - Spectra are recorded both with and without the applied electric field.
- Determination of the Electric Dipole Moment:
 - The Stark shifts for multiple rotational lines are measured from the recorded spectra.
 - The measured shifts are fitted to a theoretical model that diagonalizes the Stark matrix for the involved rotational levels.
 - The permanent electric dipole moments for the ground (μ_X) and excited (μ_e) states are extracted from the fit.

Quantitative Data

The following tables summarize the key quantitative data for the permanent electric dipole moment and related spectroscopic constants of **thorium sulfide**.

Table 1: Permanent Electric Dipole Moments of ThS

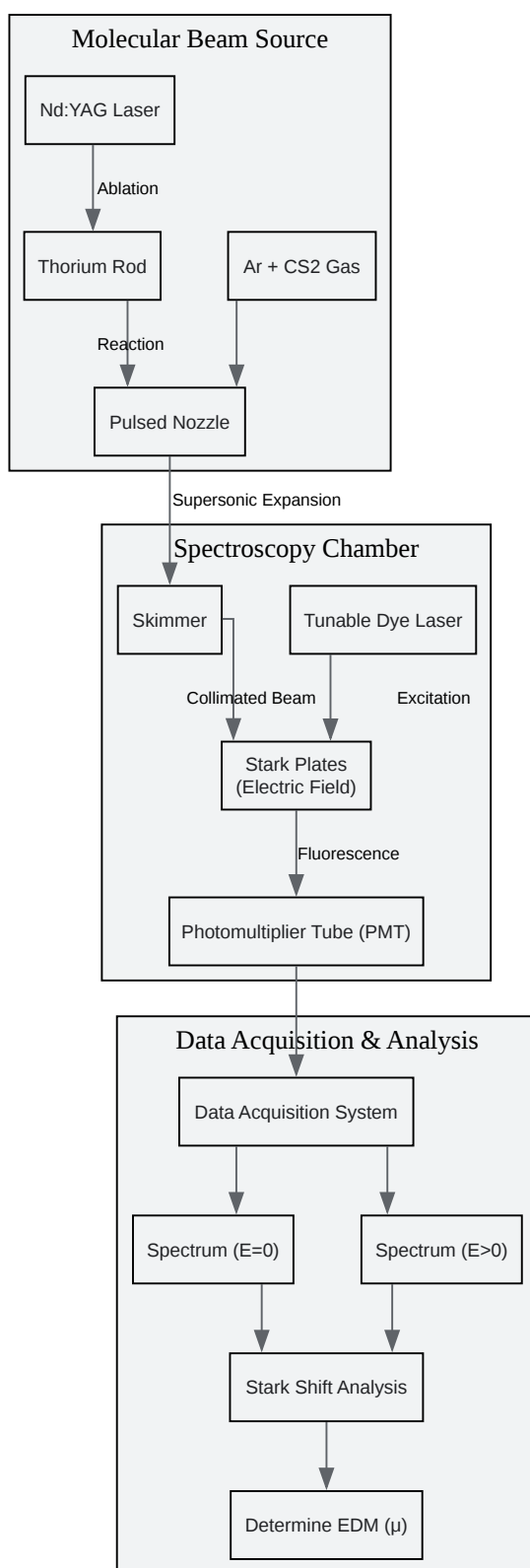
Electronic State	Experimental Value (Debye)	Theoretical Prediction (Debye)	Method
$X^1\Sigma^+ (v=0)$	4.58(10)[1]	4.1	MRCI
{18.26}1	6.72(5)[1]	-	-

Table 2: Spectroscopic Constants of ThS

Constant	$X^1\Sigma^+ (v=0)$ State	{18.26}1 State
Rotational Constant (B_0)	0.10655(4) cm^{-1}	0.10443(4) cm^{-1}
Centrifugal Distortion (D_0)	$2.9(8) \times 10^{-8} \text{ cm}^{-1}$	$3.1(8) \times 10^{-8} \text{ cm}^{-1}$
Λ -doubling parameter (q)	-	0.00012(5) cm^{-1}

Visualizations

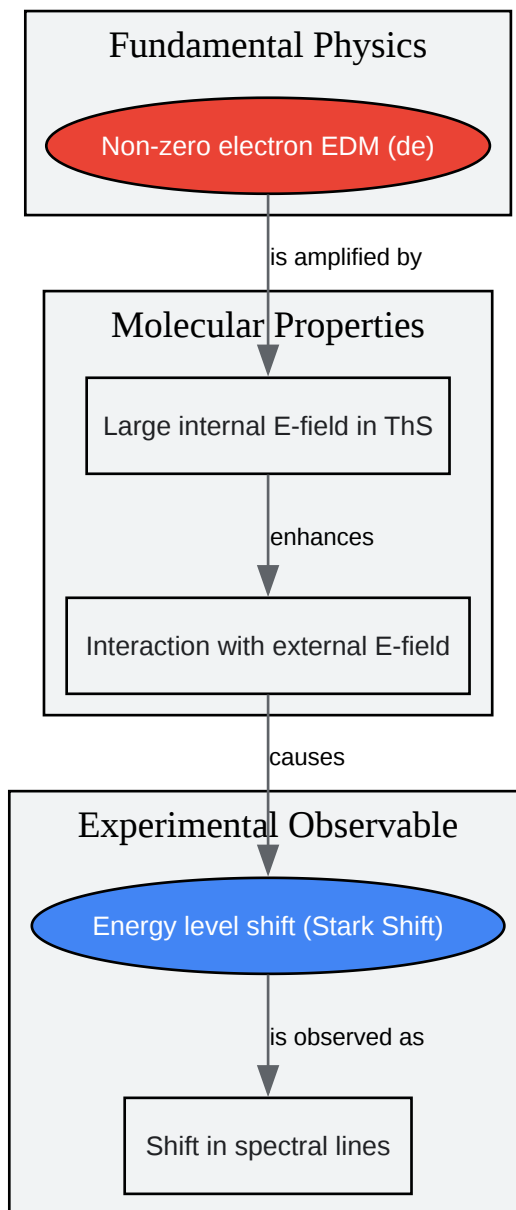
Experimental Workflow



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Caption: Experimental workflow for measuring the permanent electric dipole moment of ThS.

Logical Relationship: From Fundamental Physics to Observable



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References

- 1. Time-resolved THz Stark spectroscopy of molecules in solution - PMC [pmc.ncbi.nlm.nih.gov]
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